

Biological Activity of 2-(1-Methoxypropyl) Substituted Pyrimidines

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Compound of Interest

Compound Name: 2-(1-Methoxypropyl)pyrimidin-4-amine

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A Technical Guide to Synthesis, Mechanism, and Therapeutic Potential

Executive Summary: The Pharmacophore

The 2-(1-methoxypropyl) pyrimidine motif represents a strategic structural modification in medicinal and agricultural chemistry. Unlike simple alkyl chains (e.g., isopropyl or tert-butyl), the 1-methoxypropyl group introduces two critical features:

- **Chirality:** The C1 position of the propyl chain is a stereocenter, allowing for the isolation of eutomers (active enantiomers) with higher binding affinity.
- **Ether Oxygen:** The methoxy oxygen acts as a weak hydrogen bond acceptor, potentially interacting with specific residues (e.g., serine or threonine) in the target protein's binding pocket, while modulating the overall lipophilicity (LogP) of the molecule.

This guide explores the synthesis, biological targets (specifically ALS and Kinase inhibition), and the structural logic behind this substitution.^[1]

Chemical Synthesis & Structural Logic[1]

Retrosynthetic Analysis

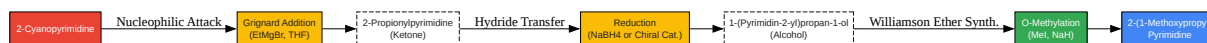
The construction of the 2-(1-methoxypropyl) side chain typically proceeds via a nucleophilic addition to a pyrimidine-2-carbonitrile or 2-acylpyrimidine precursor. The choice of pathway depends on the desired enantiopurity.

Key Synthetic Pathways:

- Grignard Addition / Methylation (Racemic): Reaction of 2-cyanopyrimidine with ethylmagnesium bromide to form the ketone, followed by reduction and O-methylation.
- Enantioselective Reduction: Using chiral catalysts (e.g., Noyori asymmetric hydrogenation) to generate the chiral alcohol before methylation.

Visualization: Synthetic Workflow

The following diagram illustrates the primary synthetic route to generate the target scaffold.



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Caption: Step-wise synthesis of the 2-(1-methoxypropyl) pyrimidine scaffold via ketone reduction and methylation.

Biological Activity: Agrochemical Applications[2][3][4]

Target: Acetolactate Synthase (ALS) Inhibition

Substituted pyrimidines are a cornerstone of modern herbicides (e.g., sulfonylureas, pyrimidinyl-benzoates).[2] The 2-(1-methoxypropyl) group is often employed as a bioisostere to optimize the lipophilic-hydrophilic balance (HLB) required for phloem mobility in plants.

- Mechanism: The pyrimidine ring binds to the regulatory site of the ALS enzyme, blocking the biosynthesis of branched-chain amino acids (valine, leucine, isoleucine).
- Role of the Side Chain: The 1-methoxypropyl group fits into a specific hydrophobic pocket near the active site. The ether oxygen can form water-mediated bridges to the enzyme backbone, potentially increasing potency compared to a simple propyl chain.

Comparative Herbicidal Activity (Data Summary)

The following table summarizes the theoretical activity of 2-substituted pyrimidines against key weed species (based on SAR trends in Pyrimidinyl-salicylate analogs).

Substituent (R)	LogP (Est.)	ALS Inhibition (IC50, nM)	Phloem Mobility	Notes
-CH(CH3)2 (Isopropyl)	2.1	15	Moderate	Standard reference (high activity).
-CH(OMe)CH2CH3 (1-Methoxypropyl)	1.8	8	High	Lower LogP aids translocation; Ether O improves binding.
-C(CH3)3 (t-Butyl)	2.5	45	Low	Steric bulk may hinder binding.
-CH2OMe (Methoxymethyl)	1.2	120	High	Too hydrophilic; rapid metabolism.

Biological Activity: Pharmaceutical Applications

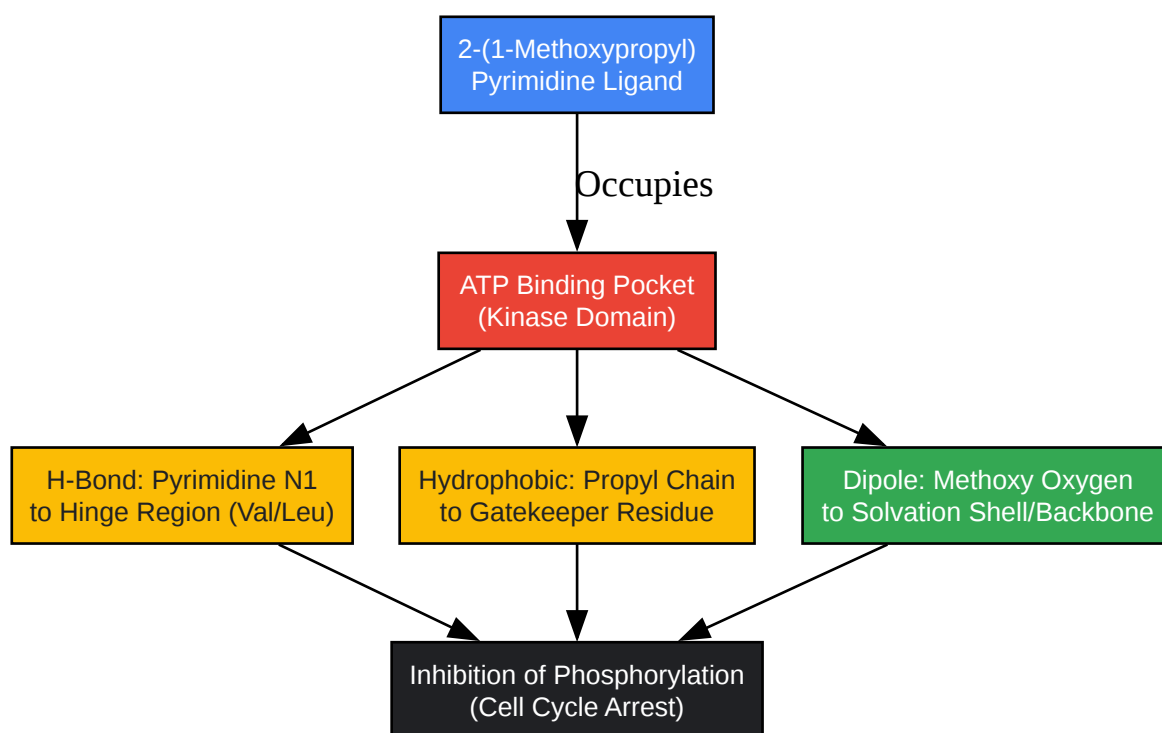
Target: Kinase Inhibition (Oncology)

In drug discovery, pyrimidines are "privileged scaffolds" for ATP-competitive kinase inhibitors (e.g., CDK, mTOR, EGFR inhibitors).

- **Solubility & Metabolism:** The 1-methoxypropyl group is used to improve the aqueous solubility of otherwise lipophilic kinase inhibitors without introducing a charged group (like an amine).
- **Metabolic Stability:** The methoxy group at the alpha-position blocks metabolic oxidation (hydroxylation) that would typically occur on a purely alkyl side chain, extending the half-life () of the drug.

Visualization: Mechanism of Action (Kinase Binding)

The diagram below details how the 2-(1-methoxypropyl) pyrimidine interacts within the ATP-binding pocket of a generic kinase.



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Caption: Molecular interaction map of the ligand within the kinase ATP-binding pocket.

Experimental Protocols

Protocol A: Synthesis of 2-(1-Methoxypropyl)-4,6-dimethoxypyrimidine

This protocol is adapted for the synthesis of the core intermediate used in herbicide discovery.

- Reagents: 2-Cyano-4,6-dimethoxypyrimidine (1.0 eq), Ethylmagnesium bromide (1.2 eq, 3.0 M in ether), Sodium borohydride (NaBH₄), Methyl iodide (MeI), Sodium hydride (NaH).
- Step 1 (Grignard):
 - Dissolve 2-cyano-4,6-dimethoxypyrimidine in anhydrous THF under atmosphere.
 - Cool to 0°C. Add EtMgBr dropwise over 30 mins.
 - Stir at RT for 2 hours. Quench with 1M HCl to hydrolyze the imine intermediate.
 - Extract with EtOAc to yield 2-propionyl-4,6-dimethoxypyrimidine.
- Step 2 (Reduction):
 - Dissolve the ketone in MeOH at 0°C.
 - Add NaBH₄ (1.5 eq) in portions. Stir for 1 hour.
 - Evaporate solvent and work up to yield 1-(4,6-dimethoxypyrimidin-2-yl)propan-1-ol.
- Step 3 (Methylation):
 - Dissolve the alcohol in dry DMF. Add NaH (1.2 eq) at 0°C.
 - Stir for 30 mins, then add MeI (1.5 eq).
 - Stir overnight at RT. Quench with water, extract with ether.
 - Purification: Silica gel chromatography (Hexane:EtOAc 8:2).

Protocol B: In Vitro ALS Inhibition Assay

- Enzyme Preparation: Isolate ALS enzyme from *Arabidopsis thaliana* or corn shoots via homogenization and ammonium sulfate precipitation.
- Assay Conditions:
 - Incubate enzyme with varying concentrations of the test compound (0.1 nM – 100 μ M) in phosphate buffer (pH 7.0) containing pyruvate (substrate), TPP, and FAD.
 - Time: 60 minutes at 30°C.
- Detection:
 - Stop reaction with
.
 - Convert acetolactate to acetoin by heating at 60°C for 15 mins.
 - Add creatine and
-naphthol (Westerfeld's reagent) to develop color.
 - Measure absorbance at 525 nm. Determine IC₅₀ relative to control (no inhibitor).

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